

Personal protective equipment for handling L-365209

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: L-365209

Cat. No.: B1243476

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Essential Safety and Handling Guide for L-365209

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **L-365209**, a cholecystokinin receptor antagonist. The following procedures are based on general laboratory safety protocols for handling chemical compounds and should be supplemented by a thorough risk assessment specific to your experimental setup.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against potential exposure.^[1] The following table summarizes the recommended PPE for handling **L-365209**.

Body Area	Personal Protective Equipment	Specifications & Use
Hands	Chemical-resistant gloves	Nitrile or latex gloves are recommended. For prolonged or high-exposure scenarios, consider double-gloving. [2] [3]
Eyes	Safety glasses with side shields or goggles	Essential to protect from splashes of chemicals or airborne particles. [2]
Body	Laboratory coat	Should be worn to protect skin and personal clothing from contamination. [2] Consider a fluid-resistant gown if there is a risk of significant splashes. [1]
Respiratory	Use in a well-ventilated area	Work should be conducted in a chemical fume hood to avoid inhalation of any dusts or aerosols.

Handling and Storage

Proper handling and storage are critical to maintain the integrity of the compound and ensure a safe laboratory environment.

Aspect	Procedure
Handling	- Avoid direct contact with skin, eyes, and clothing. - Avoid inhalation of dust. - Wash hands thoroughly after handling. [4]
Storage	- Store in a tightly sealed, properly labeled container. - Keep in a cool, dry, and well-ventilated place.

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is necessary.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, seek medical attention.[5]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water. [5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention. [4][5]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[4]
Spill	Evacuate the area. Wear appropriate PPE. For dry spills, carefully sweep up the material to avoid generating dust and place it in a suitable container for disposal. For liquid spills, absorb with an inert material and place in a sealed container for disposal.[4]

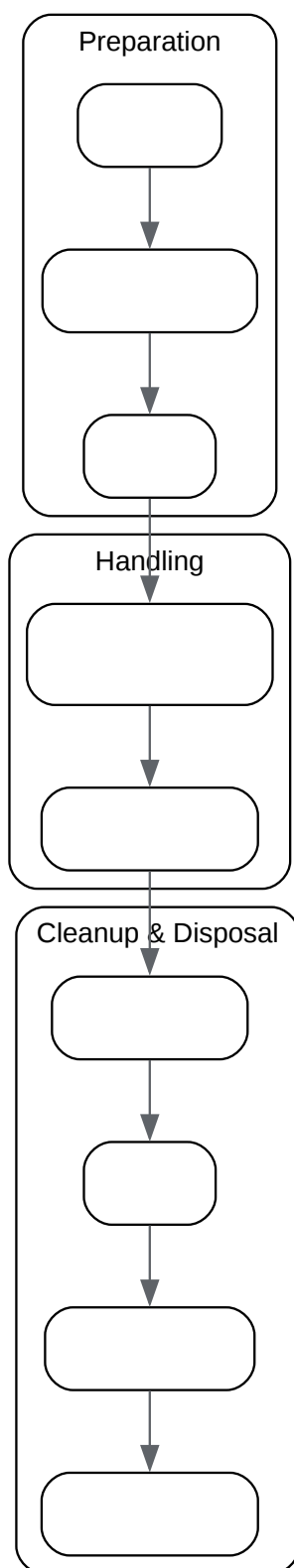
Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

Waste Type	Disposal Procedure
Unused Compound	Dispose of as chemical waste through a licensed waste disposal company. Do not allow the product to enter drains.[5]
Contaminated Materials	All contaminated PPE (gloves, lab coats, etc.) and disposable labware should be collected in a designated, sealed container and disposed of as chemical waste.[6]

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **L-365209** from receipt to disposal.



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- To cite this document: BenchChem. [Personal protective equipment for handling L-365209]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1243476#personal-protective-equipment-for-handling-l-365209]

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